

An In-Depth Technical Guide to Benzohydrazide Derivatives: Focus on 4-Hydroxybenzohydrazide

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Compound of Interest

Compound Name: 4-Hydrazinylbenzohydrazide

CAS No.: 93574-69-7

Cat. No.: B1607787

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A Note on Chemical Nomenclature: This guide addresses the physical and chemical properties of benzohydrazide derivatives. The specific query for "**4-Hydrazinylbenzohydrazide**" does not correspond to a commonly cataloged chemical substance. The structure implied by this name, featuring two hydrazinyl groups, suggests potential high reactivity and instability. This document will therefore focus on the well-characterized and widely utilized analogue, 4-Hydroxybenzhydrazide, providing a comprehensive technical overview for researchers, scientists, and drug development professionals. Should "**4-Hydrazinylbenzohydrazide**" be a novel or less common compound, a CAS number or structural formula would be required for a more targeted analysis.

Introduction to 4-Hydroxybenzhydrazide

4-Hydroxybenzhydrazide (4-HBH), also known as p-hydroxybenzoic acid hydrazide, is a versatile organic compound that serves as a crucial building block in medicinal chemistry and analytical sciences. Its structure, featuring a hydroxyl group, a benzene ring, and a hydrazide moiety, imparts a range of biological activities and chemical functionalities. This guide provides an in-depth exploration of its core properties, synthesis, and applications.

Chemical Identity and Structure

- IUPAC Name: 4-hydroxybenzohydrazide
- Synonyms: p-Hydroxybenzoic acid hydrazide, 4-Hydroxybenzoylhydrazine.[1][2]
- CAS Number: 5351-23-5.[1][2][3]
- Molecular Formula: C₇H₈N₂O₂. [3]
- Molecular Weight: 152.15 g/mol .[1][3]

Molecular Structure:

Caption: Chemical structure of 4-Hydroxybenzhydrazide.

Physical and Chemical Properties

4-Hydroxybenzhydrazide is typically a white to slightly beige fine crystalline powder.[4] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
Melting Point	264-266 °C (decomposes)	[1][4]
Boiling Point	~274.61 °C (rough estimate)	[4]
Solubility	Acetic acid: water (1:1): 25 mg/mL, clear, colorless to faintly yellow. Water: 26.5 g/L	[1][4]
pKa	8.57 ± 0.15 (Predicted)	[4]
Appearance	White to slightly beige fine crystalline powder	[4]

Stability and Storage: Store in a cool, dry place, typically between +15°C to +25°C.[4]

Spectroscopic Data

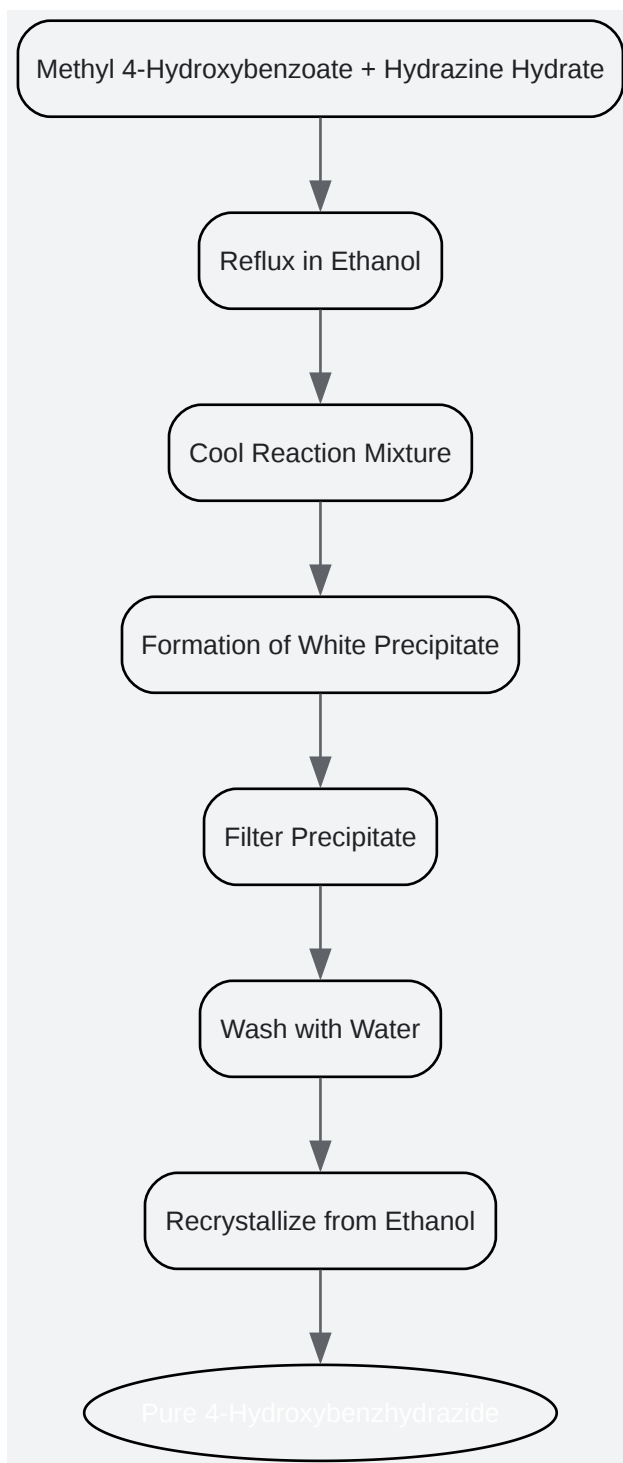
Spectroscopic analysis is crucial for the identification and characterization of 4-Hydroxybenzhydrazide.

Spectroscopy Type	Key Features
$^1\text{H-NMR}$	The proton NMR spectrum will show characteristic signals for the aromatic protons, the amine protons of the hydrazide group, and the hydroxyl proton. The aromatic protons typically appear as doublets due to para-substitution.
$^{13}\text{C-NMR}$	The carbon NMR spectrum will display distinct peaks for the aromatic carbons, with the carbon attached to the hydroxyl group and the carbonyl carbon showing characteristic downfield shifts.
IR Spectroscopy	The IR spectrum will exhibit characteristic absorption bands for the O-H stretch of the hydroxyl group, N-H stretching of the hydrazide, C=O stretching of the carbonyl group, and C=C stretching of the aromatic ring.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound (152.15 g/mol).

Synthesis and Purification

The synthesis of benzohydrazide derivatives can be achieved through several methods. A common approach involves the reaction of a corresponding ester with hydrazine hydrate.[\[5\]](#)

General Synthesis Workflow:



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Caption: General workflow for the synthesis of 4-Hydroxybenzhydrazide.

Detailed Protocol: [Synthesis of 4-Hydroxybenzhydrazide](#)

- **Reaction Setup:** In a round-bottom flask, combine methyl 4-hydroxybenzoate and a slight molar excess of hydrazine hydrate in a suitable solvent, such as ethanol.
- **Reflux:** Heat the mixture to reflux for several hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- **Cooling and Precipitation:** After the reaction is complete, allow the mixture to cool to room temperature. A white precipitate of 4-Hydroxybenzhydrazide should form.
- **Isolation:** Collect the precipitate by vacuum filtration.
- **Washing:** Wash the collected solid with cold water to remove any unreacted hydrazine hydrate and other water-soluble impurities.
- **Purification:** For higher purity, the crude product can be recrystallized from a suitable solvent, such as ethanol.
- **Drying:** Dry the purified product under vacuum to obtain the final white crystalline solid.

Applications in Research and Drug Development

Hydrazide and hydrazone derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- **Antioxidant Activity:** The presence of the hydroxyl group and the hydrazide-hydrazone fragment contributes to the antioxidant properties of these compounds.[\[9\]](#)
- **Enzyme Inhibition:** Derivatives of 4-Hydroxybenzhydrazide have been investigated as inhibitors of various enzymes, including monoamine oxidase B (MAO-B) and acetylcholinesterase (AChE), which are relevant targets in neurodegenerative diseases like Alzheimer's.[\[9\]](#)[\[10\]](#)
- **Antimicrobial and Anticancer Agents:** The benzohydrazide scaffold is found in compounds with antibacterial, antifungal, and anticancer properties.[\[7\]](#)[\[11\]](#)
- **Analytical Reagent:** 4-Hydroxybenzhydrazide is used in analytical chemistry, for instance, in the colorimetric assay for estimating reducing sugars.[\[4\]](#) It is also used for determining the concentration of maltose from starch digestion.[\[4\]](#)

- Synthetic Intermediate: It serves as a precursor for the synthesis of various heterocyclic compounds and other bioactive molecules.[6]

Safety and Handling

4-Hydroxybenzhydrazide is classified as an irritant.[3]

- Hazard Statements:
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
 - P280: Wear protective gloves/eye protection/face protection.[3]
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[3]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Always consult the Safety Data Sheet (SDS) before handling this chemical.

Conclusion

4-Hydroxybenzhydrazide is a valuable compound with a rich chemistry and a broad spectrum of applications, particularly in the fields of medicinal and analytical chemistry. Its well-defined physical and chemical properties, coupled with its straightforward synthesis, make it an important tool for researchers and drug developers. Further exploration of its derivatives continues to yield novel compounds with promising therapeutic potential.

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